

Vincarubine: A Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vincarubine

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Introduction

Vincarubine is a complex bisindole alkaloid isolated from the leaves of the lesser periwinkle, *Vinca minor*. As a member of the *Vinca* alkaloid family, which includes well-known chemotherapeutic agents, **Vincarubine** has garnered interest for its potential cytotoxic activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Vincarubine**, detailed experimental methodologies for its study, and a hypothesized mechanism of action based on its structural class and observed biological effects.

Physical and Chemical Properties

Vincarubine is characterized by its high molecular weight and complex heterocyclic structure, which dictates its solubility and other physical characteristics. While some specific experimental data for **Vincarubine** is not readily available in recent literature, its fundamental properties have been established.

Table 1: Physical and Chemical Properties of **Vincarubine**

Property	Value	Source
Molecular Formula	C ₄₃ H ₅₀ N ₄ O ₆	--INVALID-LINK--
Molecular Weight	718.9 g/mol	--INVALID-LINK--
IUPAC Name	methyl 12-ethyl-4-[(13Z)-13-ethylidene-18-methoxycarbonyl-4-oxo-8,15-diazapentacyclo[10.5.1.0 ¹ , ⁹ .0 ² , ⁷ .0 ⁹ , ¹⁵]octadeca-2,5,7-trien-5-yl]-5-methoxy-8-methyl-8,16-diazapentacyclo[10.6.1.0 ¹ , ⁹ .0 ² , ⁷ .0 ¹⁶ , ¹⁹]nonadeca-2(7),3,5,9-tetraene-10-carboxylate	--INVALID-LINK--
CAS Number	107290-03-9	--INVALID-LINK--
Appearance	Data not available	
Melting Point	Data not available	
Solubility	Limited solubility in aqueous media; enhanced solubility in organic solvents.	
Spectral Data	Magnetic Resonance Spectroscopy has been used for its analysis.[1] Specific spectral data (¹ H NMR, ¹³ C NMR, IR) are not readily available in current literature.	

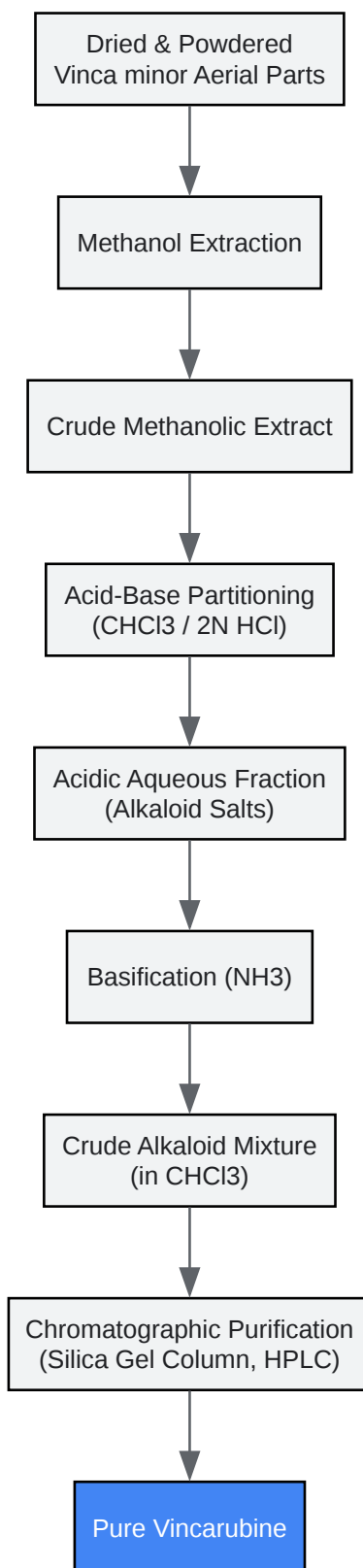
Experimental Protocols

The isolation and characterization of **Vincarubine** involve standard phytochemical techniques. While a protocol specifically optimized for **Vincarubine** is not detailed in recent literature, a general procedure can be inferred from methods used for other alkaloids from *Vinca minor*.^[2]

General Protocol for the Extraction and Isolation of Alkaloids from Vinca minor

- Extraction:
 - Air-dried and powdered aerial parts of Vinca minor are extracted with an organic solvent, typically methanol (MeOH), at room temperature for an extended period (e.g., 72 hours).
[2]
 - The extraction is repeated until a negative test for alkaloids (e.g., with Dragendorff's reagent) is obtained.[2]
 - The methanolic extracts are combined and concentrated under reduced pressure to yield a crude extract.[2]
- Acid-Base Partitioning:
 - The crude extract is dissolved in chloroform (CHCl_3) and partitioned against an aqueous acid solution (e.g., 2N HCl) to extract the basic alkaloids into the aqueous phase.[2]
 - The acidic aqueous phase is then basified (e.g., with 25% NH_3 to pH 10) and the liberated alkaloid free bases are extracted back into an organic solvent like CHCl_3 . [2]
- Chromatographic Purification:
 - The crude alkaloid mixture is subjected to chromatographic techniques for the separation and purification of individual components.
 - Column chromatography using silica gel is a common method for the initial fractionation of the alkaloid extract.
 - Further purification can be achieved using preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

Workflow for Alkaloid Extraction and Isolation



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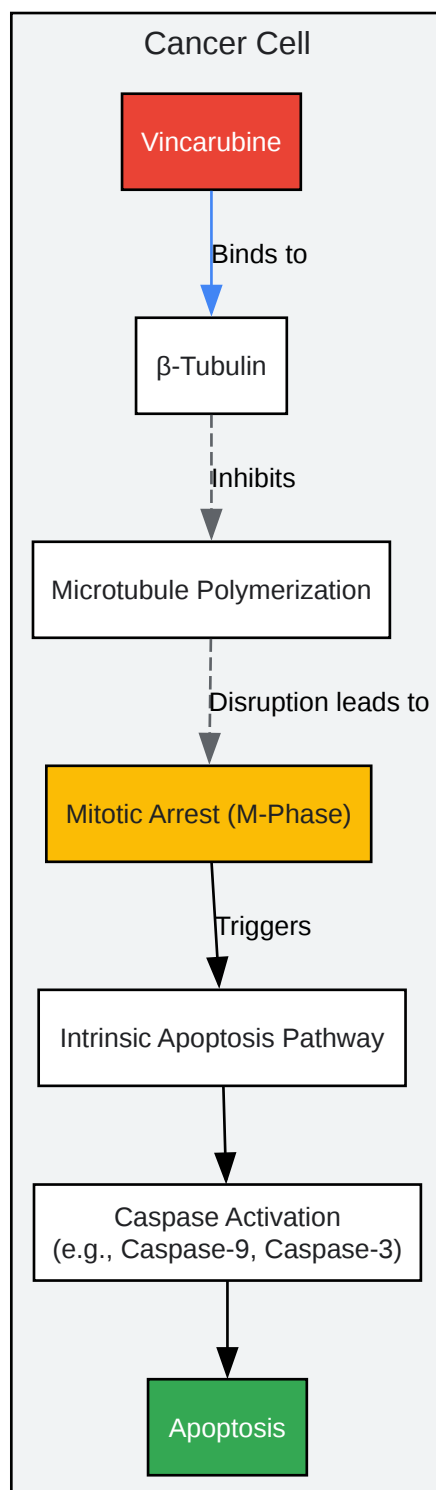
A generalized workflow for the extraction and isolation of **Vincarubine**.

Mechanism of Action and Signaling Pathways

Vincarubine has been reported to exhibit considerable cytotoxic effects against P388 leukemia cells.[2] While the specific signaling pathways modulated by **Vincarubine** have not been elucidated, a hypothesized mechanism can be proposed based on the well-established action of other Vinca alkaloids. The primary mechanism of action for Vinca alkaloids is the inhibition of microtubule dynamics.[3]

Hypothesized Signaling Pathway for Vincarubine-Induced Apoptosis

Vinca alkaloids bind to β -tubulin, preventing its polymerization with α -tubulin to form microtubules. This disruption of the microtubule network leads to the arrest of the cell cycle in the M phase (mitotic arrest). Prolonged mitotic arrest is a potent trigger for the intrinsic pathway of apoptosis. This process is often mediated by the activation of caspase cascades.



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A hypothesized signaling pathway for **Vincarubine**-induced apoptosis.

Disclaimer: The signaling pathway presented is a hypothesized model based on the known mechanism of action of other Vinca alkaloids and the observed cytotoxic effects of **Vincarubine**. Further research is required to experimentally validate this pathway for **Vincarubine**.

Conclusion

Vincarubine remains a compound of interest within the Vinca alkaloid family due to its demonstrated cytotoxic potential. This guide summarizes the currently available data on its physical and chemical properties and provides a framework for its experimental investigation. Further research is critically needed to fully characterize this molecule, including the elucidation of its precise spectral data, a detailed and optimized isolation protocol, and the experimental validation of its mechanism of action and associated signaling pathways. Such studies will be invaluable for assessing its potential as a lead compound in drug development.

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